

Safeguarding Your Research: A Guide to Handling 5-Bromosalicylamide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 5-Bromosalicylamide

Cat. No.: B1265511

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For Immediate Implementation: This document provides essential safety and logistical protocols for the handling and disposal of **5-Bromosalicylamide** (CAS No. 6329-74-4). Adherence to these guidelines is critical for ensuring personnel safety and maintaining a secure laboratory environment. This information is intended for trained researchers, scientists, and drug development professionals.

Hazard Identification and Personal Protective Equipment (PPE)

5-Bromosalicylamide is classified as harmful if swallowed and may cause an allergic skin reaction^{[1][2]}. It is a combustible solid. The following personal protective equipment is mandatory when handling this compound.

Personal Protective Equipment (PPE)	Specification	Rationale
Respiratory Protection	NIOSH-approved N95 dust mask (or equivalent)	To prevent inhalation of the powdered compound.
Eye and Face Protection	Safety glasses with side shields or goggles, and a face shield.	To protect against dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact and potential allergic reactions.[3]
Body Protection	Laboratory coat or other protective clothing.	To protect skin and personal clothing from contamination.[3]

Operational Protocol: From Receipt to Disposal

A systematic approach to handling **5-Bromosalicylamide** is crucial for minimizing exposure risk. The following workflow outlines the key procedural steps.

Diagram 1: Workflow for Safe Handling of **5-Bromosalicylamide**.

First Aid and Emergency Procedures

In the event of exposure, immediate action is necessary.

Exposure Route	First Aid Measures
Ingestion	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[3]
Skin Contact	Remove contaminated clothing immediately. Wash the affected area with soap and plenty of water. If skin irritation or a rash occurs, get medical help.[3]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]

Spill and Disposal Management

Spill Response: In case of a spill, avoid generating dust.[4] Wearing appropriate PPE, carefully sweep or vacuum the spilled material into a suitable, labeled container for disposal.[4] Ensure the area is well-ventilated.

Waste Disposal: Dispose of **5-Bromosalicylamide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[2][3] This should be done through a licensed professional waste disposal service.

Chemical and Physical Properties

A summary of key quantitative data for **5-Bromosalicylamide** is provided below for quick reference.

Property	Value
Molecular Formula	C ₇ H ₆ BrNO ₂ [1]
Molecular Weight	216.03 g/mol [1]
Melting Point	241-245 °C
CAS Number	6329-74-4[1]
EC Number	228-704-5[1][3]

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- To cite this document: BenchChem. [Safeguarding Your Research: A Guide to Handling 5-Bromosalicylamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265511#personal-protective-equipment-for-handling-5-bromosalicylamide]

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